Determining the Effective Dosage of OM-153 for In Vitro Experiments

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Compound of Interest

Compound Name:	*OM-153*
Cat. No.:	*B10831408*

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Application Notes and Protocols for Researchers

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed application notes and protocols for determining the effective dosage of **OM-153** in in vitro experiments. **OM-153** is a potent and selective small molecule inhibitor of tankyrase 1 and 2 (TNKS1/2), key enzymes in the Wnt/β-catenin signaling pathway. By inhibiting TNKS1/2, **OM-153** stabilizes the β-catenin destruction complex, leading to reduced Wnt signaling, a pathway often dysregulated in various cancers. These guidelines offer a starting point for researchers utilizing **OM-153**, with specific examples and methodologies for assessing its biological activity.

Mechanism of Action

OM-153 exerts its biological effects through the specific inhibition of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2). These enzymes poly-ADP-ribosylate (PARsylate) various protein targets, including AXIN1 and AXIN2, which are core components of the β-catenin destruction complex. PARsylation of AXIN proteins marks them for ubiquitination and subsequent proteasomal degradation. By inhibiting TNKS1/2, **OM-153** prevents AXIN degradation, leading to the stabilization of the destruction complex. This enhanced complex activity promotes the

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phosphorylation and subsequent degradation of β-catenin, thereby attenuating Wnt/β-catenin signaling.[1][2][3][4] Dysregulation of the Wnt pathway is a critical factor in the development and progression of numerous cancers, making TNKS1/2 attractive therapeutic targets.[1][3] **OM-153** has also been shown to inhibit YAP and MYC signaling pathways in certain cancer cell lines.[5][6][7]

Quantitative Data Summary

The following tables summarize the reported in vitro efficacy of **OM-153** across various assays and cell lines. This data serves as a valuable reference for initial dose-ranging studies.

Table 1: Biochemical and Cellular Assay Potency of **OM-153**

Assay Type	Target/Pathway	Cell Line	IC50 Value	Reference
Biochemical Assay	Tankyrase 1 (TNKS1)	-	13 nM	[5]
Biochemical Assay	Tankyrase 2 (TNKS2)	-	2 nM	[5]
Wnt/β-catenin Signaling Reporter Assay	Wnt/β-catenin Pathway	HEK293	0.63 nM	[5][6][7]

Table 2: Anti-proliferative Activity of **OM-153** in Human Cancer Cell Lines

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Cell Line	Cancer Type	Assay Duration	GI50 Value	GI25 Value	Reference
COLO 320DM	Colon Carcinoma	5 days	10 nM	2.5 nM	[5][7]
ABC-1	Non-Small Cell Lung Cancer	5 days	2.0 nM	1.5 nM	[7]
OVCAR-4	Ovarian Cancer	5 days	-	-	[7]
UO-31	Renal Cancer	5 days	-	-	[7]
RKO	Colon Carcinoma	5 days	>10,000 nM	>10,000 nM	[7]

GI50 and GI25 represent the concentrations required to inhibit cell growth by 50% and 25%, respectively.

Experimental Protocols

Cell Proliferation Assay (MTS Assay)

This protocol is adapted from studies evaluating the anti-proliferative effects of **OM-153**.[7][8]

Objective: To determine the concentration-dependent effect of **OM-153** on the proliferation of cancer cell lines.

Materials:

- Cancer cell lines of interest (e.g., COLO 320DM, ABC-1)
- Complete cell culture medium
- **OM-153** stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates

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- MTS reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 2,000-5,000 cells per well in 100 µL of complete medium. Allow cells to attach overnight.
- The following day, prepare serial dilutions of **OM-153** in complete medium. A typical starting range would be from 1 µM down to 0.1 nM. Include a vehicle control (e.g., 0.01% DMSO).
- Remove the medium from the wells and add 100 µL of the prepared **OM-153** dilutions or vehicle control.
- Incubate the plates for the desired duration (e.g., 5 days).[7][8]
- At the end of the incubation period, add 20 µL of MTS reagent to each well.
- Incubate for 1-4 hours at 37°C in a humidified incubator.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate the percentage of cell growth inhibition relative to the vehicle control and determine the GI50 and GI25 values.

Wnt/β-catenin Signaling Reporter Assay

This protocol is based on the luciferase reporter assays used to characterize **OM-153**'s activity.[5][6][7]

Objective: To quantify the inhibitory effect of **OM-153** on Wnt/β-catenin signaling.

Materials:

- HEK293 cells (or other suitable cell line)
- Wnt/β-catenin luciferase reporter plasmid (e.g., TOPFlash/FOPFlash)

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- Transfection reagent
- **OM-153** stock solution
- Luciferase assay reagent
- Luminometer

Procedure:

- Co-transfect HEK293 cells with the TOPFlash (containing TCF/LEF binding sites) and a control FOPFlash (mutated binding sites) luciferase reporter plasmid, along with a Renilla luciferase plasmid for normalization.
- After 24 hours, re-seed the transfected cells into a 96-well plate.
- Treat the cells with serial dilutions of **OM-153** (e.g., 100 nM to 0.01 nM) and a vehicle control.
- Incubate for an additional 24 hours.
- Lyse the cells and measure both firefly and Renilla luciferase activity using a luminometer and a dual-luciferase reporter assay system.
- Normalize the TOPFlash and FOPFlash firefly luciferase activity to the Renilla luciferase activity.
- Calculate the ratio of TOPFlash to FOPFlash activity to determine the specific inhibition of Wnt/β-catenin signaling and calculate the IC50 value.

Western Blot Analysis of Signaling Pathway Components

This protocol allows for the qualitative and semi-quantitative assessment of protein expression changes in response to **OM-153** treatment.[6][7]

Objective: To analyze the effect of **OM-153** on the protein levels of key components of the Wnt/β-catenin, YAP, and MYC signaling pathways.

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Materials:

- Cancer cell lines
- **OM-153**
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and electrophoresis equipment
- Western blot transfer system
- Primary antibodies against: AXIN1, AXIN2, β-catenin, YAP, TAZ, MYC, CCND1, and a loading control (e.g., Lamin B1, β-actin).
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

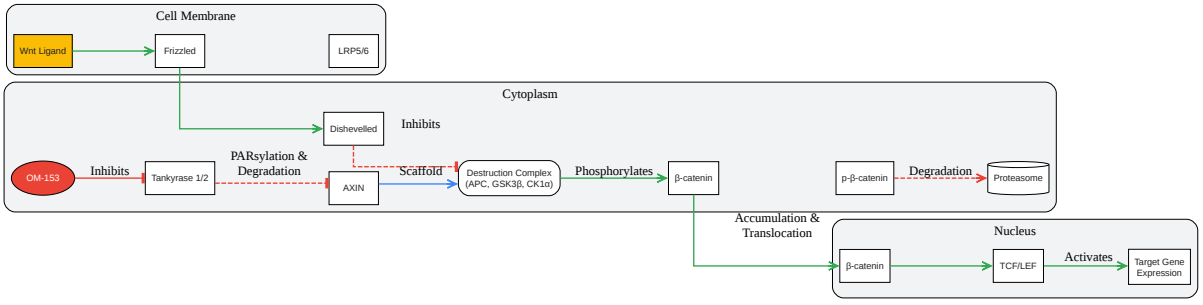
- Plate cells and allow them to adhere overnight.
- Treat cells with various concentrations of **OM-153** (e.g., 10 nM) or vehicle control for a specified time (e.g., 24 hours).[8]
- Harvest and lyse the cells.
- Determine the protein concentration of the lysates.
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
- Block the membrane and incubate with primary antibodies overnight at 4°C.

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- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify band intensities and normalize to the loading control to determine changes in protein expression.

Visualizations

Signaling Pathway Diagram

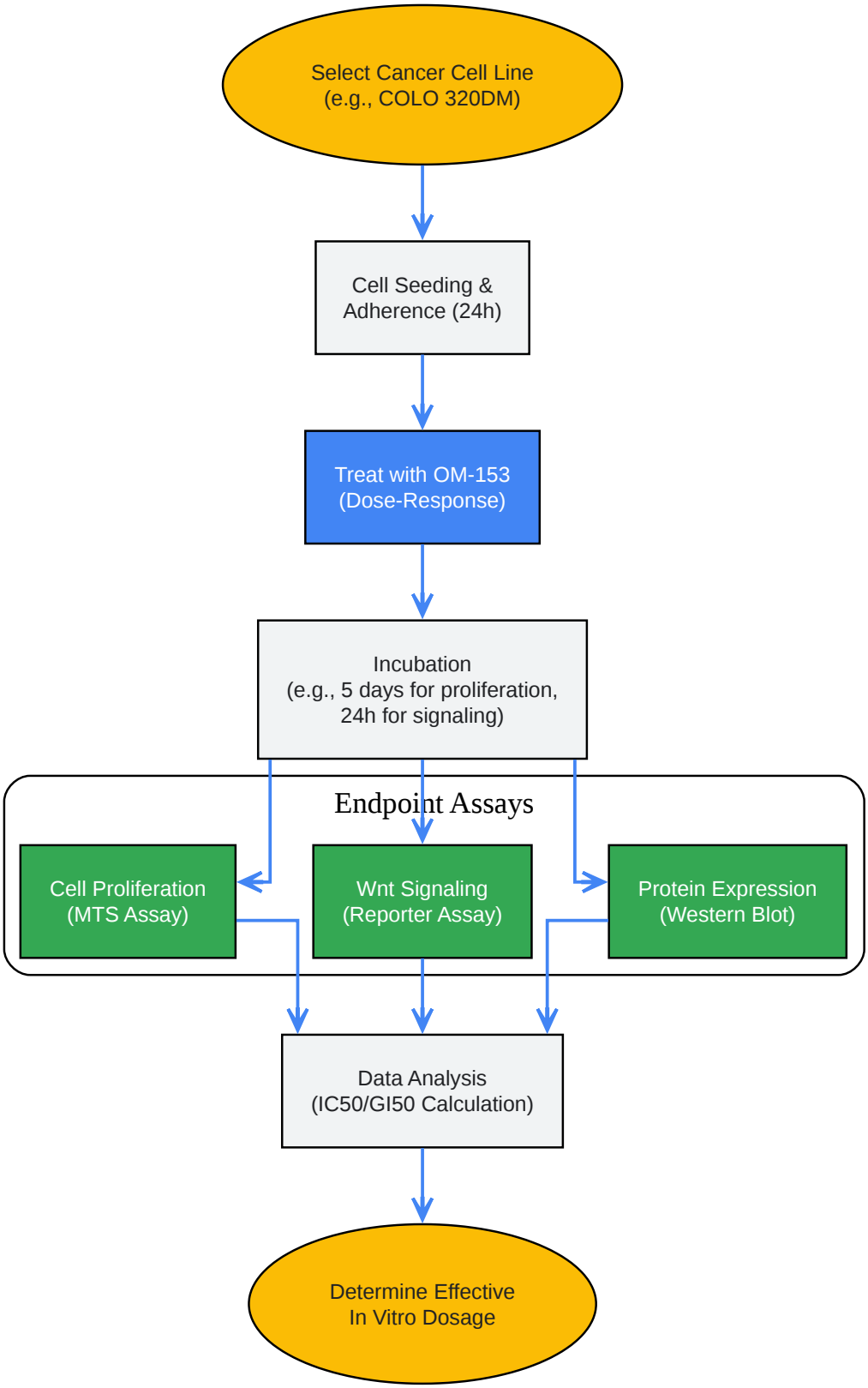


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Caption: **OM-153** inhibits Tankyrase, stabilizing AXIN and promoting β-catenin degradation.

Experimental Workflow Diagram

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Caption: Workflow for determining the effective in vitro dosage of **OM-153**.

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